

(1-Ethylpiperidin-4-YL)methanol molecular structure and weight

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Compound of Interest

Compound Name: (1-Ethylpiperidin-4-YL)methanol

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Technical Guide: (1-Ethylpiperidin-4-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and a potential synthesis protocol for **(1-Ethylpiperidin-4-YL)methanol**. This document is intended to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry and drug development.

Molecular Structure and Properties

(1-Ethylpiperidin-4-YL)methanol is a substituted piperidine derivative characterized by an ethyl group attached to the piperidine nitrogen (position 1) and a hydroxymethyl group at the 4-position. The presence of the tertiary amine and the primary alcohol functional groups makes it a valuable building block in the synthesis of more complex molecules, particularly for the development of novel therapeutic agents.

Molecular Structure

The structure of **(1-Ethylpiperidin-4-YL)methanol** consists of a central piperidine ring. An ethyl group ($-\text{CH}_2\text{CH}_3$) is bonded to the nitrogen atom, and a methanol group ($-\text{CH}_2\text{OH}$) is attached to the carbon atom at the fourth position of the ring.

Physicochemical Data

A summary of the key quantitative data for **(1-Ethylpiperidin-4-YL)methanol** is presented in the table below.

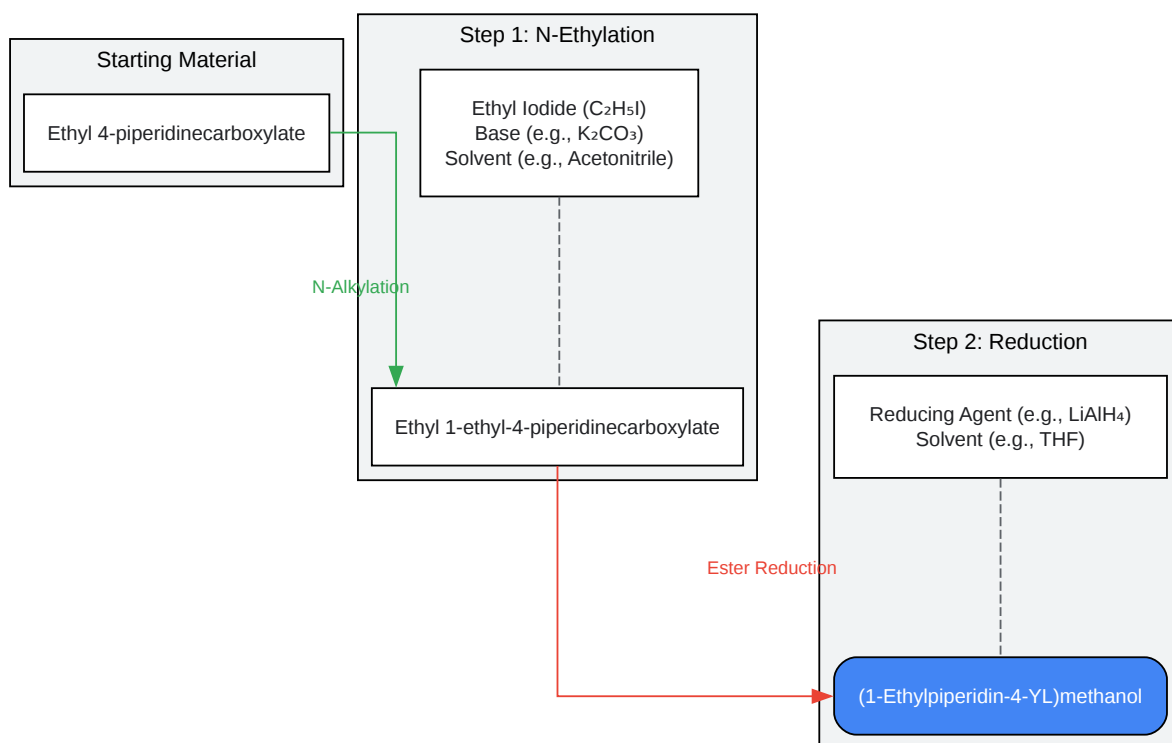
Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO	PubChem
Molecular Weight	143.23 g/mol	EvitaChem[1]
Monoisotopic Mass	143.13101 Da	PubChemLite[2]
IUPAC Name	(1-ethylpiperidin-4-yl)methanol	
Canonical SMILES	CCN1CCC(CC1)CO	PubChemLite[2]
InChI Key	FLOQYJOORROJQU-UHFFFAOYSA-N	PubChemLite[2]
Predicted XlogP	0.7	PubChemLite[2]

Synthesis Protocol

While specific experimental literature for the synthesis of **(1-Ethylpiperidin-4-YL)methanol** is not widely published, a reliable synthetic route can be extrapolated from established methods for analogous compounds, such as 1-methyl-4-piperidinemethanol[3]. The proposed method involves the reduction of an ester precursor, ethyl 1-ethyl-4-piperidinecarboxylate.

Proposed Synthesis Workflow

The logical workflow for the synthesis is depicted in the diagram below. It begins with the starting material, ethyl 4-piperidinecarboxylate, which undergoes N-ethylation followed by the reduction of the ester to yield the final product.



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References

- 1. Buy (4-Ethylpiperidin-2-yl)methanol (EVT-12441468) [evitachem.com]
- 2. PubChemLite - (1-ethyl-4-piperidiny)l)methanol ($C_8H_{17}NO$) [pubchemlite.lcsb.uni.lu]

- 3. 1-Methyl-4-piperidinemethanol synthesis - chemicalbook [chemicalbook.com]
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